

An In-depth Technical Guide to Thiodiglycolic Acid Degradation Pathways

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Compound of Interest

Compound Name: *Thiodiglycolic acid*

Cat. No.: *B1683132*

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Abstract

Thiodiglycolic acid (TDGA), a sulfur-containing dicarboxylic acid, is a significant metabolite in both environmental and toxicological contexts. It is recognized as a major urinary biomarker for exposure to the industrial chemical vinyl chloride and is a breakdown product of the chemical warfare agent sulfur mustard. Understanding the degradation pathways of TDGA is crucial for developing bioremediation strategies and for assessing the toxicological impact of its parent compounds. This technical guide provides a comprehensive overview of the known microbial and enzymatic degradation pathways of TDGA, complete with experimental protocols, quantitative data, and pathway visualizations.

Introduction

Thiodiglycolic acid ($\text{HOOC-CH}_2\text{-S-CH}_2\text{-COOH}$) is a polar, water-soluble molecule. Its degradation in biological systems is primarily initiated by the enzymatic cleavage of its carbon-sulfur (C-S) bonds. This guide details the key steps in the catabolism of TDGA, focusing on the microbial pathways that lead to its complete mineralization.

Microbial Degradation of Thiodiglycolic Acid

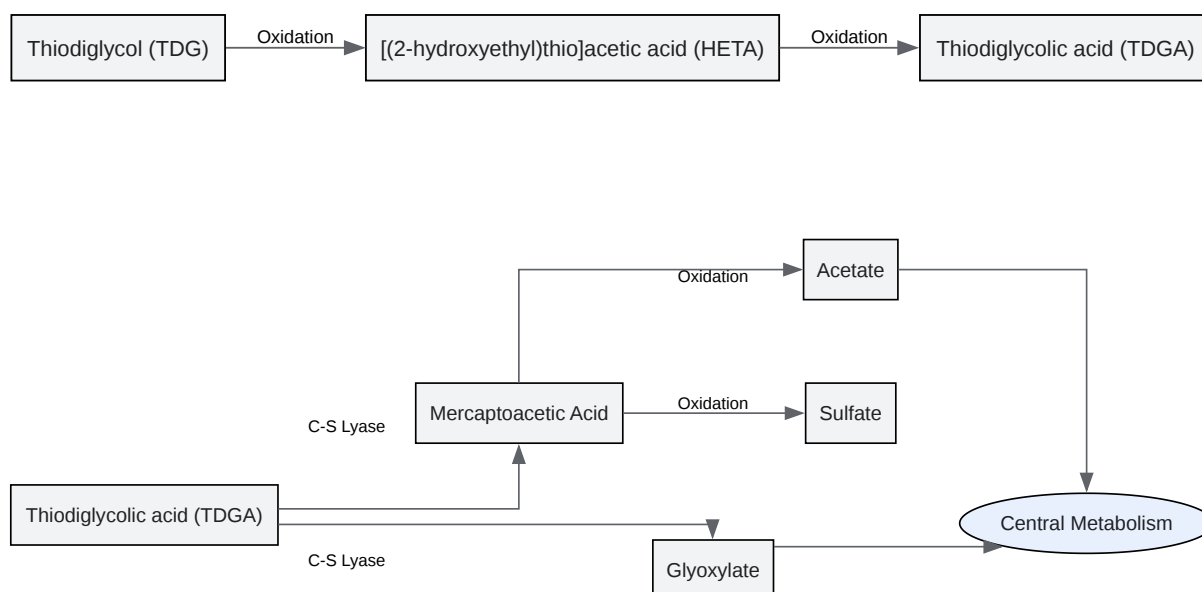
Several bacterial genera, including *Achromobacter*, *Paracoccus*, and *Rhodococcus*, have been implicated in the degradation of thiodiglycol (TDG), the precursor to TDGA. The degradation of

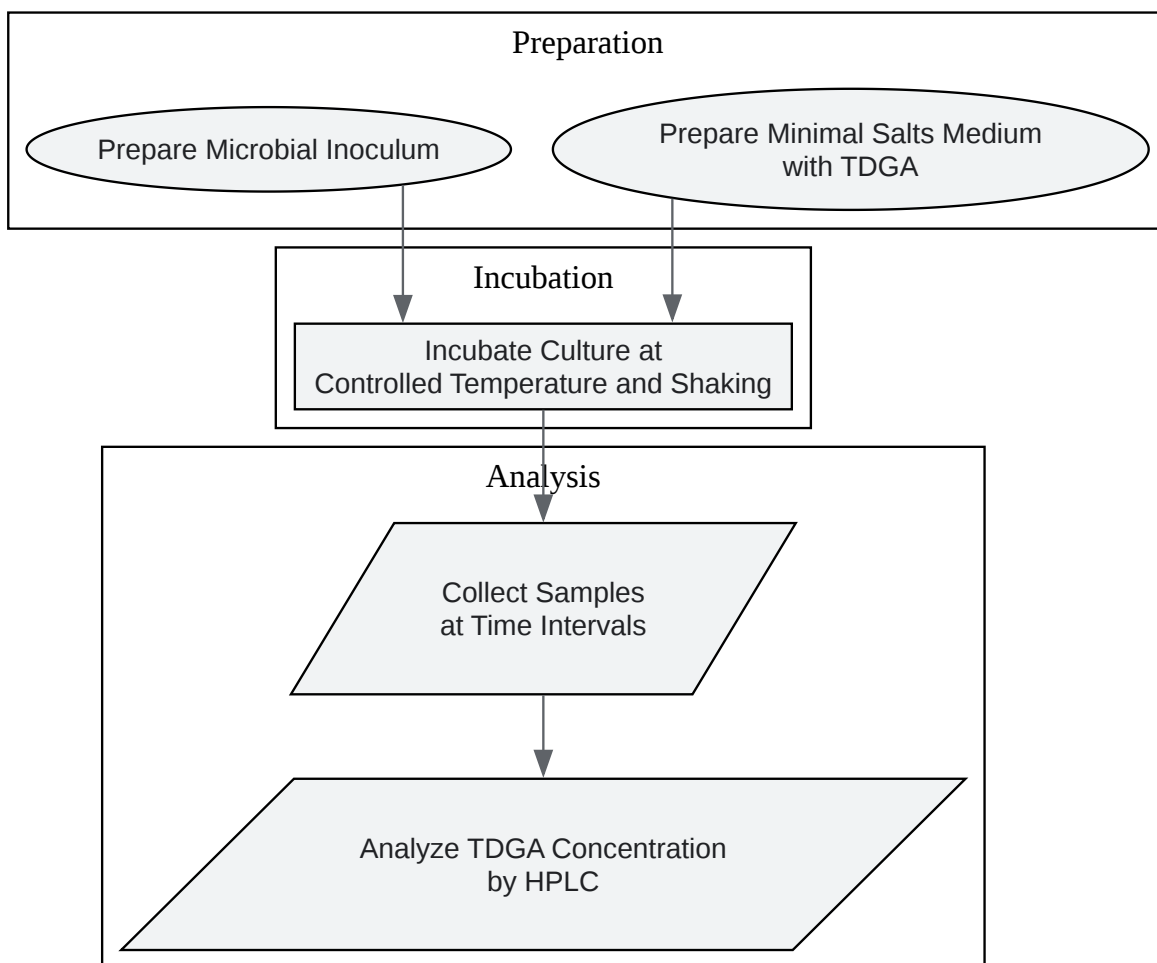
TDGA itself is a key step in the complete mineralization of these compounds. The generally accepted pathway for TDGA degradation involves an initial cleavage of a C-S bond, followed by the oxidation of the resulting thiol.

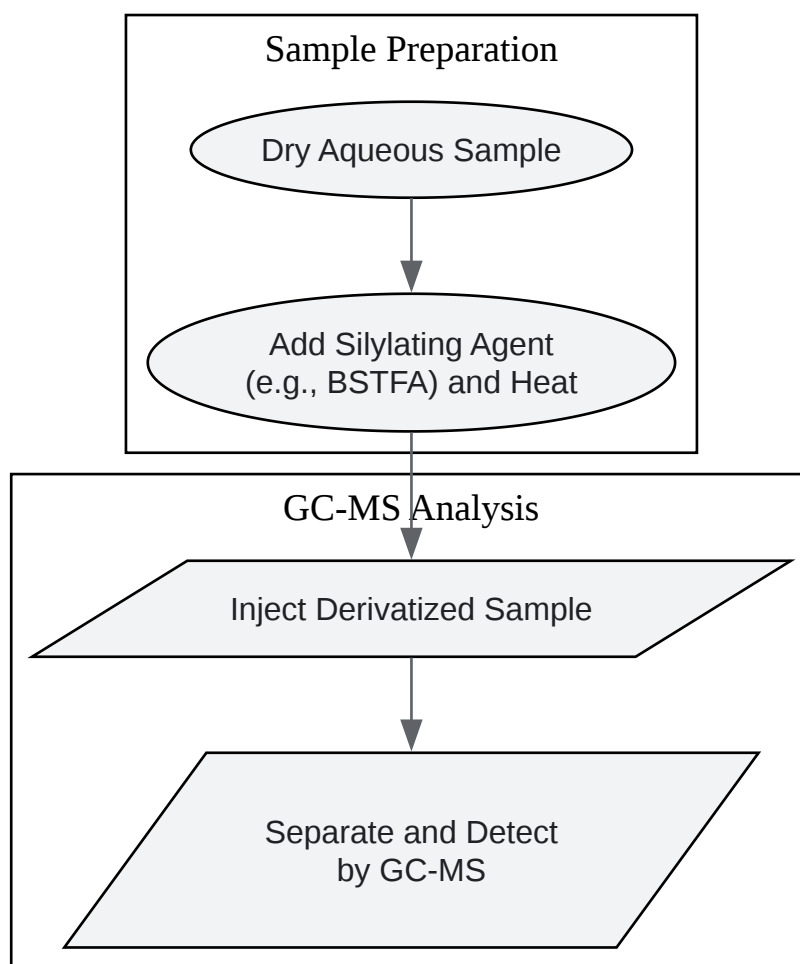
Formation of Thiodiglycolic Acid from Thiodiglycol

In many environments, TDGA is formed from the microbial oxidation of thiodiglycol (TDG). This process involves the sequential oxidation of one of the terminal alcohol groups of TDG to a carboxylic acid, proceeding through the intermediate [(2-hydroxyethyl)thio]acetic acid (HETA).

[1][2]







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References

- 1. Phylogenetic characterization and novelty of organic sulphur metabolizing genes of *Rhodococcus* spp. (Eu-32) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. biorxiv.org [biorxiv.org]
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